

Application Notes and Protocols for Staining Nylon Fibers with Acid Blue 120

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Compound of Interest

Compound Name: Acid Blue 120

Cat. No.: B1665437

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the staining of nylon (polyamide) fibers using **Acid Blue 120**, an anionic azo dye. The information is intended to guide researchers in achieving consistent and reproducible staining for various applications, including textile research, materials science, and the development of drug delivery systems where fiber visualization is critical.

Introduction

Acid Blue 120 is a water-soluble anionic dye that is effective for dyeing protein fibers like wool and silk, as well as synthetic polyamides such as nylon.^{[1][2]} The staining mechanism relies on the ionic interaction between the negatively charged sulfonate groups of the dye molecule and the positively charged amino groups of the nylon fiber under acidic conditions.^{[3][4]} The intensity and fastness of the staining are influenced by several key parameters, including pH, temperature, dye concentration, and the duration of the staining process.^[5]

Principle of Staining

The staining of nylon fibers with **Acid Blue 120** is an absorption process governed by electrostatic interactions. In an acidic solution, the amino end groups (-NH₂) of the nylon polymer chain become protonated, acquiring a positive charge (-NH₃⁺). **Acid Blue 120**, with its sulfonate groups (-SO₃⁻), exists as a large anion in the aqueous solution. The electrostatic attraction between the cationic sites on the nylon fiber and the anionic dye molecules leads to

the formation of an ionic bond, effectively fixing the dye to the fiber. In addition to ionic bonding, Van der Waals forces and hydrogen bonding can also contribute to the dye-fiber interaction.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for staining nylon fibers with acid dyes, including **Acid Blue 120**. These values are derived from general protocols for weak acid dyes on polyamide fibers and should be optimized for specific experimental needs.

Table 1: Staining Solution and Conditions

Parameter	Recommended Range	Typical Value	Notes
Acid Blue 120 Concentration (% owf*)	0.5 - 4.0%	2.0%	Concentration can be adjusted to achieve desired shade intensity.
pH of Dyebath	4.5 - 6.0	5.0	A lower pH can increase the rate of dye uptake but may reduce levelness.
Staining Temperature	90 - 100°C	95°C	Higher temperatures promote dye diffusion into the fiber.
Staining Time	30 - 60 minutes	45 minutes	Longer duration can lead to deeper shades.
Liquor Ratio (M:L)	1:20 - 1:50	1:30	The ratio of the weight of the material (M) to the volume of the liquor (L).

*% owf: on the weight of the fiber.

Table 2: Auxiliary Agents

Agent	Concentration	Purpose
Acetic Acid or Ammonium Acetate	As required to adjust pH	To create the acidic environment necessary for protonation of nylon's amino groups.
Leveling Agent (Anionic or Non-ionic)	0.5 - 1.0 g/L	To ensure uniform dye absorption and prevent blotchiness, especially with rapid heating.
Glauber's Salt (Sodium Sulfate)	5 - 10 g/L	Acts as an electrolyte to control the exhaustion rate of the dye.

Experimental Protocols

This section provides a detailed, step-by-step protocol for staining nylon fibers with **Acid Blue 120** in a laboratory setting.

Materials and Reagents

- Nylon fibers/fabric
- Acid Blue 120** (C.I. 26400)
- Distilled or deionized water
- Acetic acid (glacial) or Ammonium acetate
- Leveling agent (e.g., an anionic or non-ionic surfactant)
- Sodium sulfate (Glauber's salt)
- Sodium carbonate (for post-treatment wash)

- Non-ionic detergent
- Beakers
- Heating and stirring apparatus (e.g., hot plate with magnetic stirrer, water bath)
- pH meter
- Graduated cylinders and pipettes
- Thermometer

Preparation of Staining Solution (for 1 gram of nylon fibers at a 1:30 liquor ratio)

- In a 50 mL beaker, weigh 0.02 g (2% owf) of **Acid Blue 120** powder.
- Add a small amount of hot distilled water to the beaker and paste the dye.
- Gradually add more hot distilled water, stirring continuously, until the dye is fully dissolved.
- In a separate 100 mL beaker, add approximately 25 mL of distilled water.
- Add the required amount of leveling agent (e.g., 0.03 g for a 1 g/L concentration) and Glauber's salt (e.g., 0.15 g for a 5 g/L concentration) and stir until dissolved.
- Transfer the dissolved dye solution to the beaker containing the auxiliary agents.
- Add distilled water to bring the total volume to 30 mL.
- Adjust the pH of the dyebath to 5.0 using a dilute solution of acetic acid or by adding ammonium acetate.

Staining Procedure

- Thoroughly wet the nylon fibers with distilled water. This ensures even dye uptake.
- Introduce the wetted nylon fibers into the prepared dyebath at room temperature.

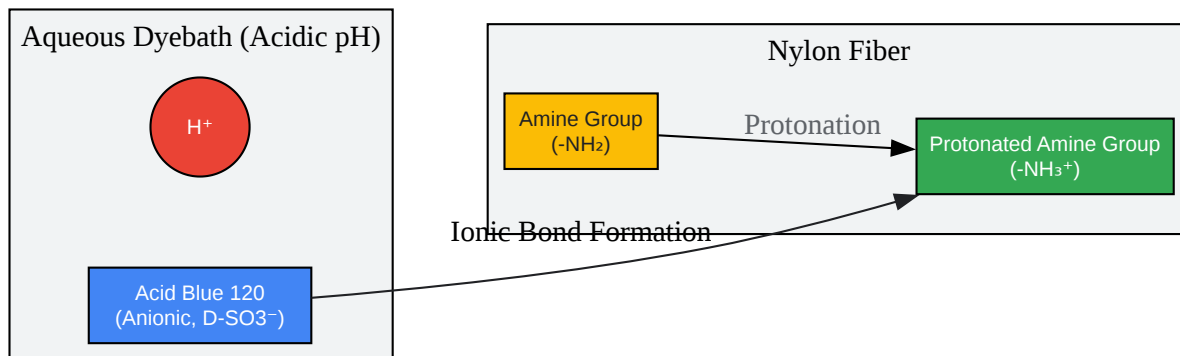
- Place the beaker on a heating and stirring apparatus.
- Begin to heat the dyebath gradually, at a rate of approximately 2°C per minute, while stirring continuously.
- Once the temperature reaches 95°C, maintain this temperature for 45 minutes. Continue to stir the solution to ensure even staining.
- After the staining period, turn off the heat and allow the dyebath to cool down gradually.
- Once cooled to approximately 50°C, remove the stained nylon fibers from the dyebath.

Post-Staining Treatment

- Rinse the stained fibers under cold running water to remove any excess, unfixed dye.
- Prepare a wash bath containing 1 g/L of a non-ionic detergent and a small amount of sodium carbonate to ensure a slightly alkaline pH.
- Wash the fibers in this solution at 60-70°C for 10-15 minutes to remove any loosely bound dye and improve wash fastness.
- Rinse the fibers thoroughly with warm and then cold water until the rinse water runs clear.
- Allow the stained nylon fibers to air dry.

Visualizations

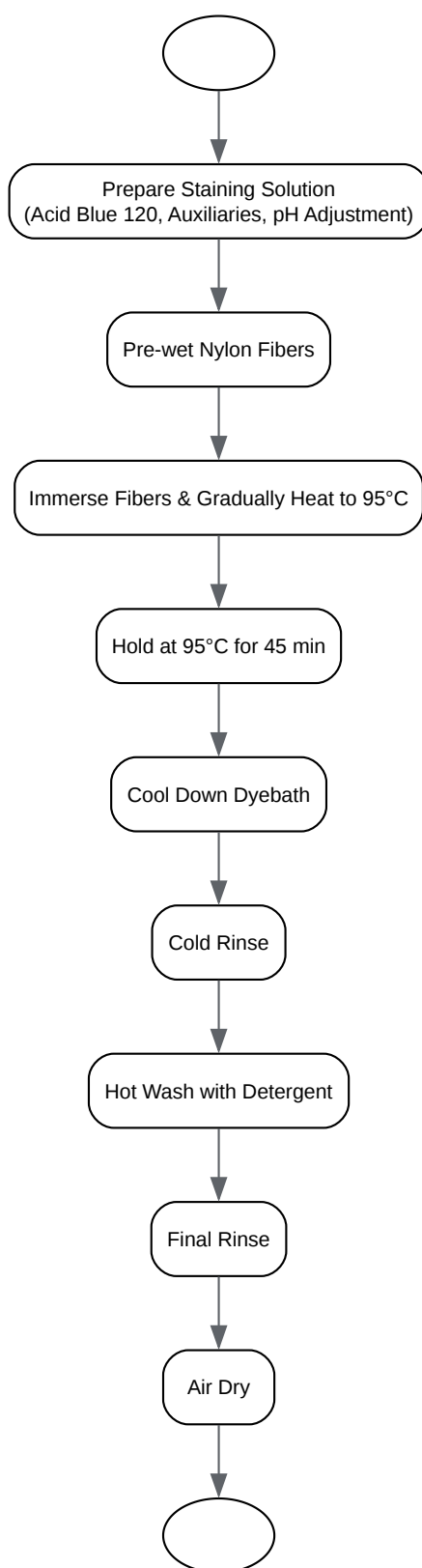
Signaling Pathway of Acid Blue 120 Staining on Nylon



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Caption: Interaction mechanism of **Acid Blue 120** with nylon fiber.

Experimental Workflow for Nylon Staining



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